

In-Depth Technical Guide: Physicochemical Properties of 2-Ethyl-4-Methylthiophene

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Compound of Interest

Compound Name: 2-Ethyl-4-methylthiophene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **2-ethyl-4-methylthiophene**, a heterocyclic aromatic compound of interest in various research and development domains.

Molecular Weight Data

The molecular weight of a compound is a fundamental physical property, crucial for quantitative analysis, reaction stoichiometry, and formulation development. The molecular weight of **2-ethyl-4-methylthiophene** has been determined through theoretical calculations based on its elemental composition and confirmed by experimental data.

Parameter	Value	Source
Molecular Formula	C ₇ H ₁₀ S	Cheméo[1], NIST WebBook[2]
Calculated Molecular Weight	126.217 g/mol	(See Calculation Below)
Experimentally Determined Molecular Weight	126.22 g/mol	Cheméo[1], CymitQuimica[3]
Monoisotopic Mass	126.05032 g/mol	NIST WebBook[2]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of the constituent atoms in the molecular formula (C₇H₁₀S).

- Carbon (C): 7 atoms × 12.011 u = 84.077 u
- Hydrogen (H): 10 atoms × 1.008 u = 10.080 u
- Sulfur (S): 1 atom × 32.06 u = 32.060 u^[4]^[5]

Total Molecular Weight = 84.077 u + 10.080 u + 32.060 u = 126.217 u

The slight difference between the calculated and experimentally determined values can be attributed to the use of standard atomic weights, which are weighted averages of the naturally occurring isotopes of each element.^[6]

Experimental Protocol: Determination of Molecular Weight by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a standard method for determining the molecular weight of a compound with high accuracy.

Objective: To determine the precise molecular weight of **2-ethyl-4-methylthiophene**.

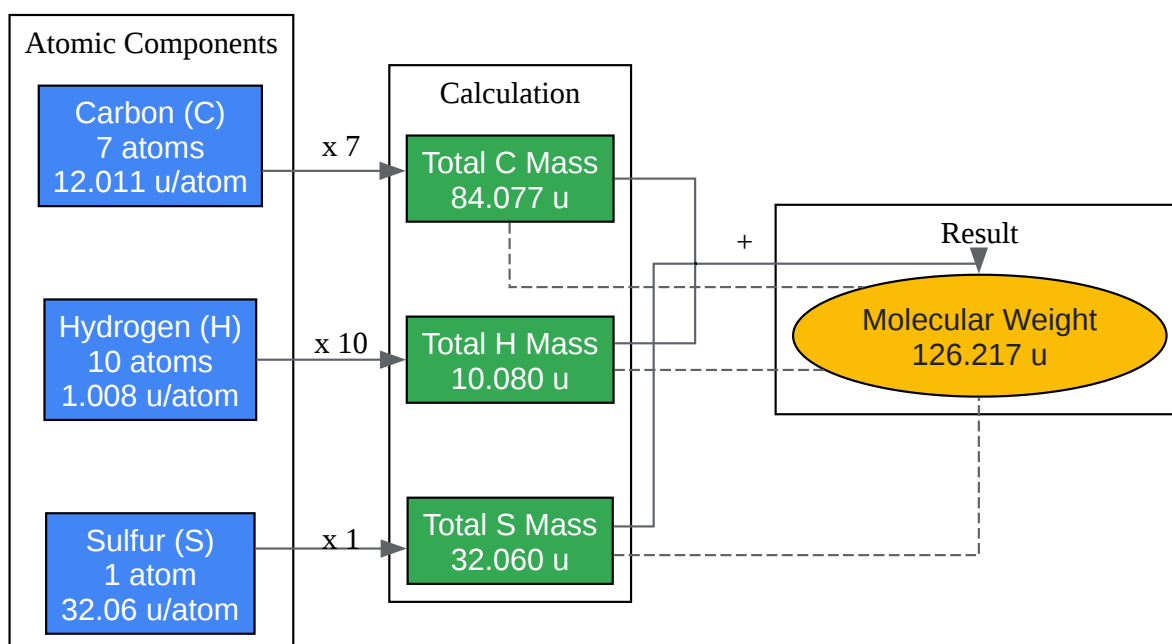
Methodology:

- Sample Preparation: A dilute solution of **2-ethyl-4-methylthiophene** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample solution is introduced into the mass spectrometer. Electron ionization (EI) is a common technique for volatile compounds like **2-ethyl-4-methylthiophene**. In EI, the sample molecules are bombarded with a high-energy electron beam, leading to the formation of a molecular ion (M⁺) and fragment ions.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio.
- **Data Interpretation:** The peak with the highest m/z value in the spectrum typically corresponds to the molecular ion (M^+). The mass of this ion provides the molecular weight of the compound. High-resolution mass spectrometry can provide a highly accurate mass measurement, allowing for the determination of the elemental composition.

Visualization

The following diagram illustrates the logical workflow for calculating the molecular weight of **2-ethyl-4-methylthiophene** from its molecular formula and the atomic weights of its constituent elements.



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Caption: Molecular weight calculation workflow.

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